

Application Notes and Protocols: Isavuconazole-d4 Solution Preparation and Storage

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Compound of Interest

Compound Name: *Isavuconazole-d4*

Cat. No.: *B584089*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation and storage of **Isavuconazole-d4** solutions for research and development applications. **Isavuconazole-d4** is the deuterated form of Isavuconazole, a broad-spectrum triazole antifungal agent. It is commonly used as an internal standard in quantitative analyses, such as liquid chromatography-mass spectrometry (LC-MS).

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Isavuconazole-d4** is presented below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	[1][2][3]
Molecular Weight	441.5 g/mol	[1][4]
Appearance	Solid	[1]
Purity	≥95-99%	[1][2]
Isotopic Enrichment	>95%	[2]

Solubility Data

Isavuconazole-d4 exhibits varying solubility in different solvents. The table below provides solubility data to guide solvent selection for stock solution preparation. For aqueous applications, a two-step dissolution process is recommended due to the compound's sparse solubility in aqueous buffers.[5]

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	70 mg/mL (160.01 mM)	[6]
Dimethylformamide (DMF)	~25 mg/mL	[5]
Ethanol	~5 mg/mL	[5]
Acetonitrile	Soluble	[1]
Aqueous Buffers	Sparingly soluble	[5]
1:4 DMF:PBS (pH 7.2)	~0.25 mg/mL	[5]

Experimental Protocols

Preparation of a Stock Solution in an Organic Solvent

This protocol outlines the steps for preparing a concentrated stock solution of **Isavuconazole-d4** in an organic solvent like DMSO.

Materials:

- **Isavuconazole-d4** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., argon or nitrogen)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator

Procedure:

- **Equilibrate:** Allow the vial of solid **Isavuconazole-d4** to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Isavuconazole-d4** solid using a calibrated analytical balance.
- **Solvent Addition:** Transfer the weighed solid to a volumetric flask. Add a portion of the DMSO, ensuring the volume is less than the final desired volume.
- **Dissolution:** Purge the headspace of the flask with an inert gas.^[5] Cap the flask and facilitate dissolution by vortexing or sonicating the mixture.^[6]
- **Final Volume:** Once the solid is completely dissolved, add DMSO to reach the final target volume. Mix thoroughly to ensure a homogenous solution.

Preparation of a Working Solution in an Aqueous Buffer

This protocol describes the preparation of a diluted working solution in an aqueous buffer, which is common for cell-based assays or other biological experiments.

Materials:

- **Isavuconazole-d4** stock solution in DMF
- Phosphate-buffered saline (PBS) or other aqueous buffer of choice

- Sterile microcentrifuge tubes or vials

Procedure:

- Initial Dissolution: Prepare a concentrated stock solution of **Isavuconazole-d4** in DMF as described in Protocol 3.1.
- Dilution: In a separate tube, add the desired volume of the aqueous buffer.
- Addition of Stock: While vortexing the aqueous buffer, slowly add the required volume of the **Isavuconazole-d4**/DMF stock solution to achieve the final desired concentration.
- Final Concentration: The final concentration of **Isavuconazole-d4** in a 1:4 solution of DMF:PBS (pH 7.2) can reach approximately 0.25 mg/mL.[5]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Isavuconazole-d4**.

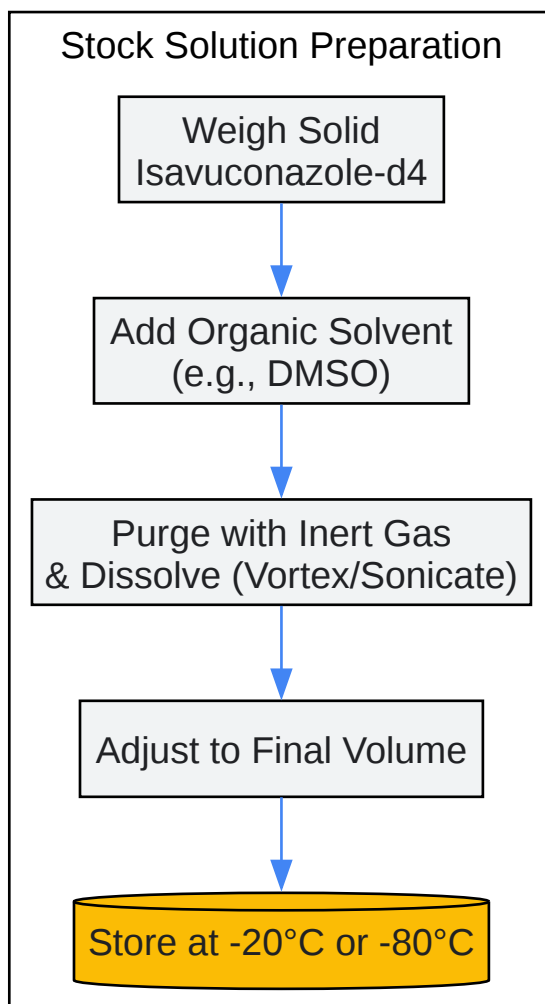
Form	Storage Temperature	Stability	Reference
Solid	-20°C	≥ 4 years	[1]
Organic Stock Solution (e.g., in DMSO)	-20°C or -80°C	1 month at -20°C, 6 months to over a year at -80°C	[6][7]
Aqueous Working Solution	2-8°C	Not recommended for more than one day	[5]

Recommendations:

- For long-term storage of stock solutions, it is advisable to prepare aliquots to minimize freeze-thaw cycles.[7]
- Aqueous solutions should be prepared fresh before use whenever possible.[5][6]

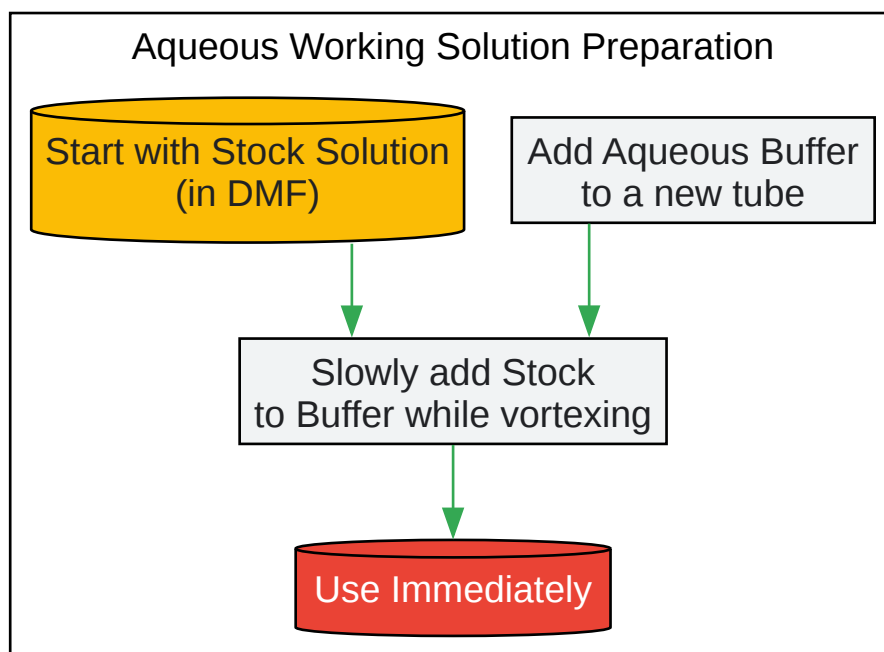
Visualized Workflow and Logic

The following diagrams illustrate the key workflows for solution preparation.



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Caption: Workflow for preparing an organic stock solution of **Isavuconazole-d4**.



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Caption: Workflow for preparing an aqueous working solution from a stock solution.

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